

Magon as a Metallochromic Indicator: A Technical Guide

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Compound of Interest

Compound Name: Magon

Cat. No.: B1580808

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This in-depth technical guide explores the core features of **Magon** as a metallochromic indicator, with a primary focus on its application in the quantitative determination of magnesium ions. **Magon**, chemically known as 1-azo-2-hydroxy-3-(2,4-dimethylcarboxanilido)naphthalene-1'-(2-hydroxybenzene), is a sensitive dye that forms a colored complex with magnesium, enabling its spectrophotometric analysis.^[1] This guide provides a comprehensive overview of its properties, experimental protocols, and the underlying signaling mechanism.

Core Features and Chemical Properties

Magon is an azo dye characterized by its ability to form a stable, colored complex with magnesium ions in an alkaline environment.^[1] The formation of this complex results in a distinct color change, which is the basis for its use as a metallochromic indicator. The optimal pH for the development of the **Magon**-magnesium complex is approximately 11.2, typically achieved using a borate buffer.^[1]

The indicator exhibits azo-hydrazone tautomerism, a common characteristic of azo compounds with hydroxyl groups. This equilibrium between the azo (-N=N-) and hydrazone (-NH-N=) forms is influenced by factors such as pH and solvent polarity. The predicted pKa value of **Magon** is approximately 8.50 ± 0.30 , indicating that its ionization state is sensitive to changes within a physiologically relevant pH range.

Quantitative Data Summary

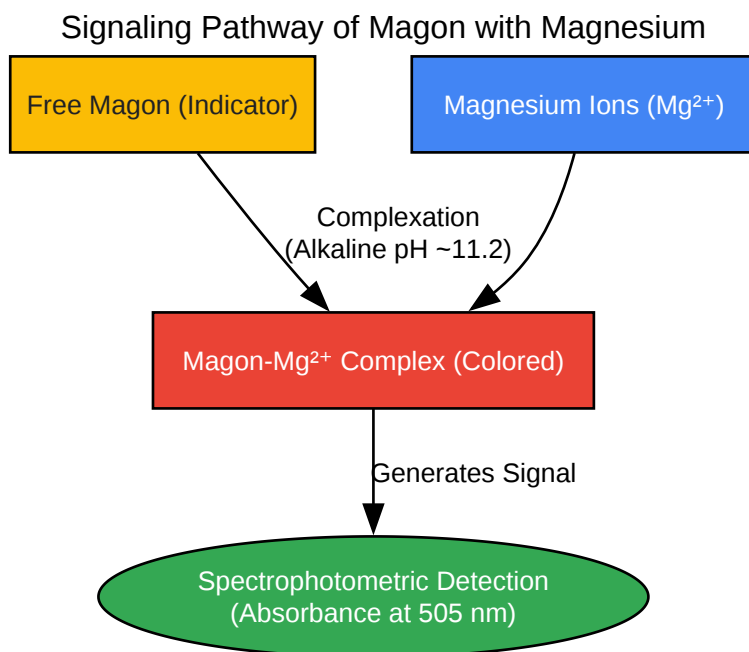
The following tables summarize the key quantitative parameters associated with **Magon** and its magnesium complex.

| Parameter | Value | Reference |
|-------------------|--|-----------|
| Chemical Name | 1-azo-2-hydroxy-3-(2,4-dimethylcarboxanilido)naphthalene-1'-(2-hydroxybenzene) | [1] |
| Molecular Formula | C25H21N3O3 | |
| Molar Mass | 411.46 g/mol | |
| Predicted pKa | 8.50 ± 0.30 | |

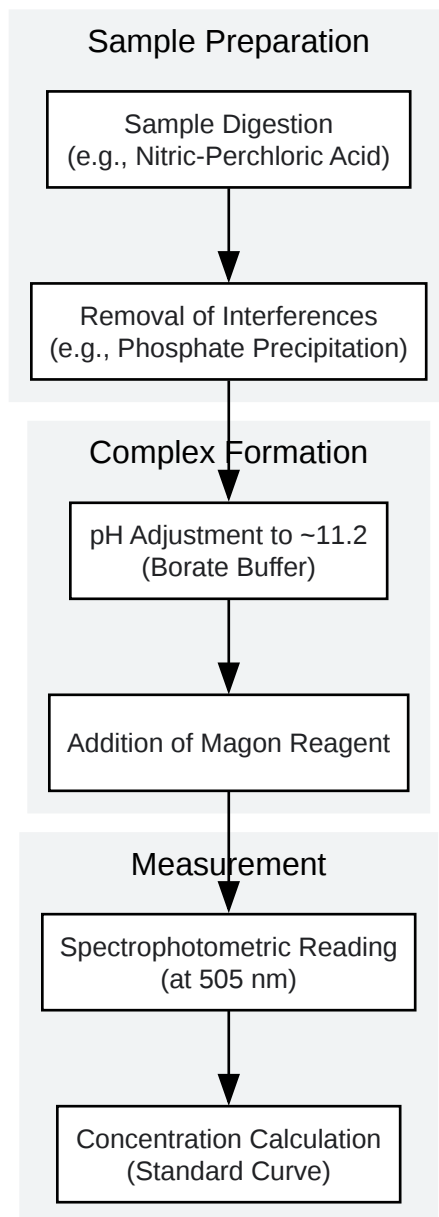
| Analytical Parameter | Value | Reference |
|---|------------------|-----------|
| Wavelength of Maximum Absorbance (λ_{max}) of Mg-Magon Complex | 505 nm | [1] |
| Optimal pH for Complex Formation | ~11.2 | [1] |
| Linearity Range for Magnesium Determination | Up to 2.5 mmol/L | |
| Analytical Recovery | 95% to 102% | |
| Stability of Working Reagent (at 15°C) | At least 5 days | |

Signaling Pathway and Experimental Workflow

The interaction between **Magon** and magnesium ions can be visualized as a signaling pathway where the presence of the analyte (Mg^{2+}) triggers a detectable signal (color change).



Experimental Workflow for Magnesium Determination

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References

- 1. researchgate.net [researchgate.net]
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